

MIPS-21335: Essential Safety and Disposal Protocols for Laboratory Use

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Compound of Interest

Compound Name: MIPS-21335

Cat. No.: B12386504

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Handling and Disposal of the PI3KC2 α Inhibitor **MIPS-21335**.

This document provides critical safety, handling, and disposal information for **MIPS-21335** (CAS No. 2569296-51-9), a potent and selective inhibitor of the class II phosphoinositide 3-kinase C2 α (PI3KC2 α). Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring compliance with regulatory standards.

Immediate Safety and Handling Precautions

MIPS-21335 is a research chemical and should be handled with care by trained personnel in a laboratory setting. While a specific Safety Data Sheet (SDS) for **MIPS-21335** is not publicly available, general precautions for handling similar chemical compounds should be strictly followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Handling Procedures:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry place.
- For long-term storage of a stock solution, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

MIPS-21335 Disposal Plan

Proper disposal of **MIPS-21335** and its containers is crucial to prevent environmental contamination and ensure workplace safety. All disposal procedures must comply with local, state, and federal regulations for chemical waste.

Step-by-Step Disposal Procedure:

- Waste Identification: **MIPS-21335** waste should be classified as chemical waste. This includes any unused product, solutions containing the compound, and any materials contaminated with it (e.g., pipette tips, vials, gloves).
- Waste Segregation:
 - Solid Waste: Collect unused solid **MIPS-21335** and contaminated disposable labware in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Collect solutions containing **MIPS-21335** in a separate, leak-proof, and clearly labeled hazardous waste container. If dissolved in a solvent like DMSO, the

container should be appropriate for flammable liquids.

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**MIPS-21335**), and the primary hazards (e.g., "Toxic," "Irritant").
- **Storage of Waste:** Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste. Do not dispose of **MIPS-21335** down the drain or in regular trash.

Quantitative Data Summary

MIPS-21335 is a potent inhibitor of PI3KC2 α and also shows activity against other PI3K isoforms. The following table summarizes its in vitro inhibitory activity.

Target Kinase	IC ₅₀ (nM)
PI3KC2 α	7
PI3KC2 β	43
p110 α	140
p110 β	386
p110 δ	742

Experimental Protocols

MIPS-21335 has been utilized in various studies to investigate the role of PI3KC2 α in thrombosis. Below is a detailed methodology for a key type of experiment.

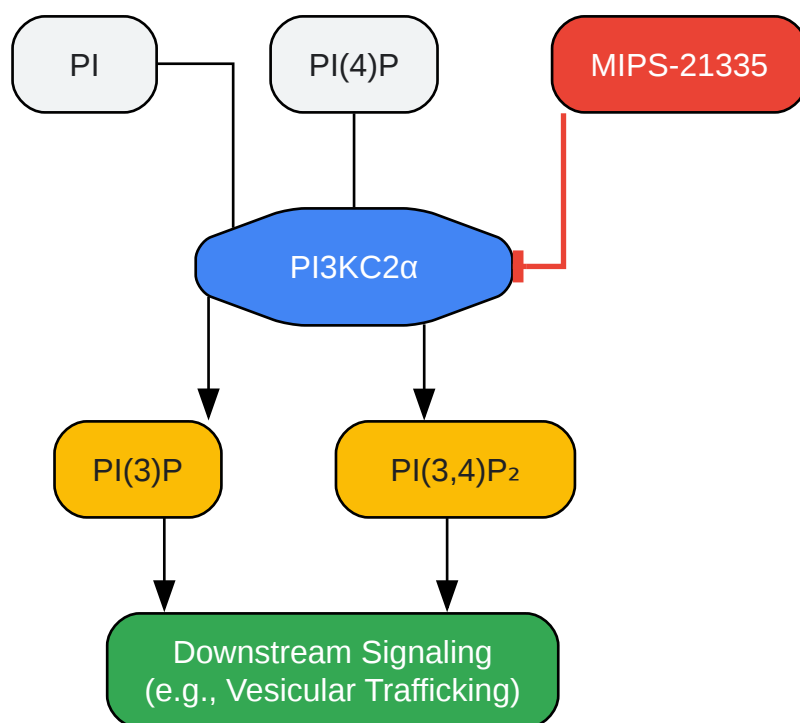
Ex Vivo Whole Blood Thrombosis Assay:

This assay is used to assess the antithrombotic effects of **MIPS-21335** under physiological flow conditions.

- **Blood Collection:** Whole blood is drawn from either human volunteers or animal models (e.g., hypercholesterolemic ApoE^{-/-} mice) into an anticoagulant.
- **Inhibitor Treatment:** The collected blood is treated with **MIPS-21335** at various concentrations (e.g., 0.1-10 μ M) or a vehicle control (e.g., DMSO) for a specified incubation period (e.g., 10 minutes) at 37°C.[1]
- **Flow Assay:** The treated blood is then perfused over a collagen-coated surface at a specific shear rate (e.g., 1800 s⁻¹) to mimic arterial blood flow.
- **Thrombus Formation Measurement:** Thrombus formation on the collagen surface is monitored in real-time using techniques such as fluorescence microscopy, where platelets are labeled with a fluorescent dye.
- **Data Analysis:** The total thrombus volume is quantified over time to determine the effect of **MIPS-21335** on platelet aggregation and thrombus stability.

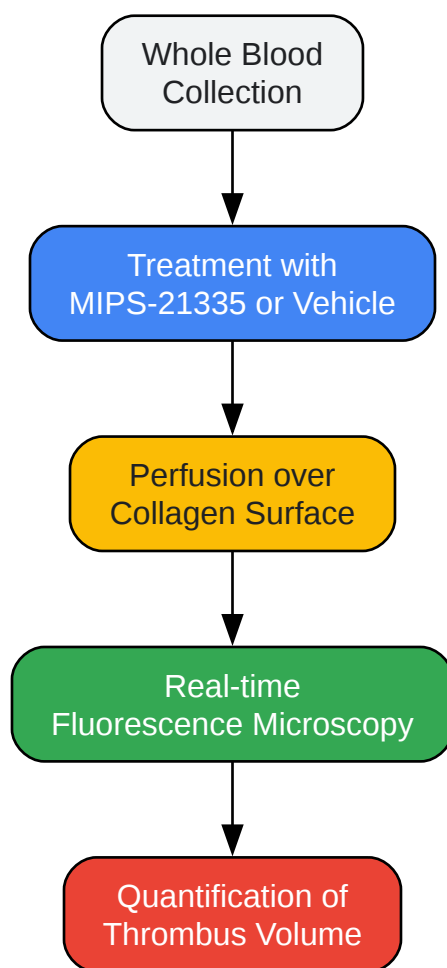
Signaling Pathway and Experimental Workflow

MIPS-21335 acts by inhibiting PI3K α , a key enzyme in the phosphoinositide 3-kinase (PI3K) signaling pathway. The following diagrams illustrate the simplified signaling pathway and a typical experimental workflow for evaluating **MIPS-21335**.



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Caption: Simplified signaling pathway of PI3KC2α and its inhibition by **MIPS-21335**.



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Caption: Experimental workflow for assessing the antithrombotic activity of **MIPS-21335**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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